

# Application Notes: Shikimic Acid as a Chiral Building Block in Complex Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl 4-chloro-2-methylpyrimidine-5-carboxylate

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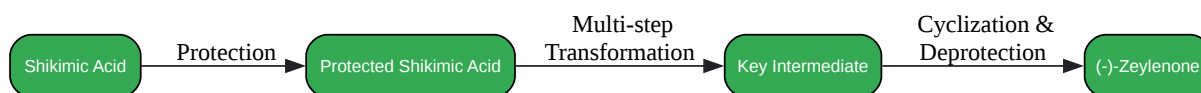
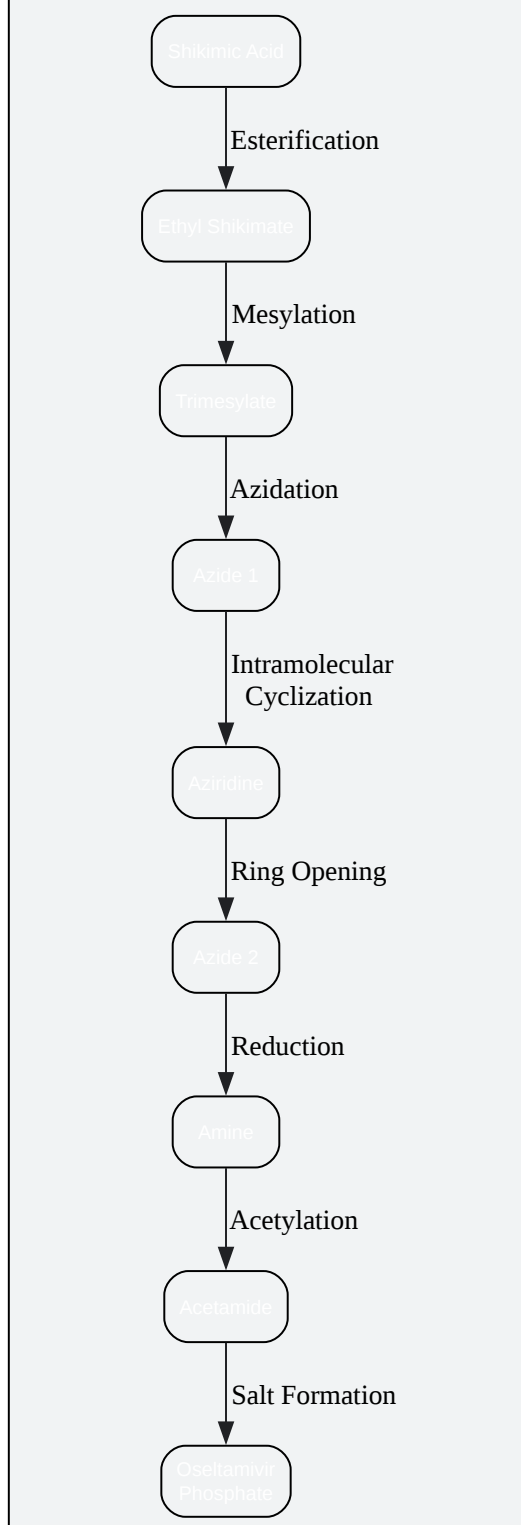
Shikimic acid, a naturally occurring cyclohexene derivative, is a versatile and highly valuable chiral building block in the synthesis of complex organic molecules. Its rigid, stereochemically rich framework provides an excellent starting point for the enantioselective synthesis of a variety of pharmaceuticals and natural products. This document provides detailed application notes and protocols for the use of shikimic acid in the synthesis of the antiviral drug Oseltamivir (Tamiflu®) and the natural product (-)-Zeylenone.

## Application: Synthesis of Oseltamivir (Tamiflu®)

Oseltamivir is an antiviral drug used to treat and prevent influenza A and B viruses. The commercial synthesis of Oseltamivir famously starts from (-)-shikimic acid, which is extracted from the seeds of the Chinese star anise (*Illicium verum*). The synthesis developed by Nie, Shi, Ko, and Lu provides a practical and efficient route to Oseltamivir phosphate in eight steps with a high overall yield.<sup>[1][2][3]</sup>

Workflow for the Synthesis of Oseltamivir from Shikimic Acid

## Synthesis of Oseltamivir from Shikimic Acid



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## References

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- To cite this document: BenchChem. [Application Notes: Shikimic Acid as a Chiral Building Block in Complex Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1315276#use-as-a-building-block-in-complex-organic-synthesis]

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